Technical Guide: High-Purity 6-Rhodamine 6G Alkyne

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Compound of Interest

Compound Name:	*R6G alkyne, 6-isomer*
Cat. No.:	*B1193639*

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Precision Labeling for Quantitative Bioimaging[1]

Executive Summary

This technical guide addresses the selection, validation, and application of 6-Rhodamine 6G (6-R6G) Alkyne, a high-quantum-yield fluorophore designed for copper-catalyzed azide-alkyne cycloaddition (CuAAC).[1] While generic Rhodamine 6G (R6G) is often sold as a mixture of 5- and 6-isomers, advanced quantitative applications—such as single-molecule FRET (smFRET) and high-resolution HPLC purification—require the regioisomerically pure 6-isomer.[1] This guide provides researchers with verified commercial sources, purity criteria, and a self-validating bioconjugation protocol.

Part 1: The Molecular Architect – Why Isomer Purity Matters

In commercial synthesis, R6G is produced by condensing 3-ethylamino-4-methylphenol with phthalic anhydride.[1][2] This reaction inherently produces two isomers: the 5-isomer and the 6-isomer.

For standard staining (e.g., mitochondrial tracking), the isomeric mixture is acceptable. However, for bioconjugation and quantitative analysis, the mixture is detrimental.

The "Double Peak" Artifact

When a biomolecule (DNA/Protein) is labeled with a mixed-isomer dye, the resulting conjugate elutes as two distinct peaks during Reverse Phase HPLC (RP-HPLC) or capillary electrophoresis. This occurs because the 5- and 6-isomers have slightly different hydrophobicities and orientations.[1]

- Consequence: It becomes impossible to distinguish between the desired product and impurities/failed sequences.
- Solution: Using High-Purity (>95%) 6-R6G Alkyne ensures a single, sharp elution peak, simplifying purification and mass spectrometry validation.

Spectral Properties (6-Isomer)

Property	Value	Notes
Excitation Max	525–530 nm	Matches 532 nm lasers (Nd:YAG) perfectly.[1][2]
Emission Max	548–552 nm	High brightness in the yellow-orange channel.[1]
Quantum Yield	0.95	Near-unity efficiency; standard for brightness.[1][3]
Extinction Coeff.	~116,000 $M^{-1}cm^{-1}$	High absorptivity.[1][3]

Part 2: Commercial Sourcing Strategy

The following vendors have been verified to supply the regioisomerically pure 6-isomer. Do not substitute with "R6G Alkyne" generic listings unless the Certificate of Analysis (CoA) explicitly confirms isomer purity.

Verified Vendor Specifications

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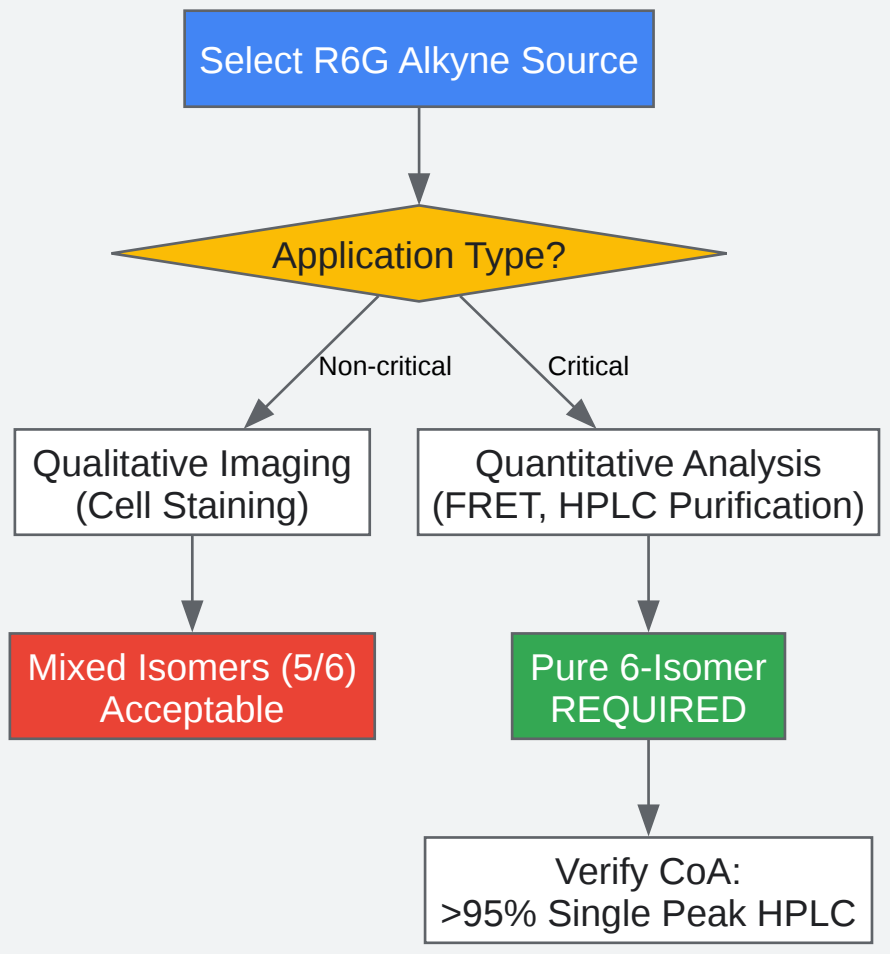
Vendor	Product Name	Purity (HPLC)	Solubility	Key Application
Lumiprobe	R6G alkyne, 6-isomer	>95%	DMSO, DMF	Oligo labeling, qPCR probes
BroadPharm	R6G alkyne, 6-isomer	>95%	DMSO, DMF	PEGylation, Click Chemistry
AAT Bioquest	6-R6G Alkyne	>95%	DMSO	Fluorescence Imaging
Click Chem. Tools	R6G Alkyne (Pure 6)	>95%	DMSO	General Bioconjugation

> *Sourcing Directive: Always request the HPLC trace before bulk purchase. A pure isomer must show a single dominant peak (>95% integration) at 260nm and 530nm.*

Decision Logic for Sourcing

The following diagram illustrates the decision process for selecting the correct grade of R6G based on experimental needs.

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Figure 1: Decision matrix for selecting R6G purity grades. Quantitative workflows require the 6-isomer to avoid analytical artifacts.

Part 3: Technical Protocol – CuAAC Labeling

This protocol describes the conjugation of 6-R6G Alkyne to an Azide-functionalized biomolecule (e.g., Azide-DNA or Azide-Protein).[1][4]

Safety: Work with Azides requires care. Do not use copper catalysts with living cells (cytotoxic); this is an in vitro protocol.

Reagents

- Target: Azide-labeled biomolecule (10–50 µM in water/PBS).

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- Dye: 6-R6G Alkyne (10 mM stock in DMSO).
- Catalyst: $CuSO_4$ (100 mM in water).
- Ligand: THPTA (Tris(3-hydroxypropyltriazolylmethyl)amine) (50 mM in water).
  - Note: THPTA protects the biomolecule from oxidative damage by Cu(I).
- Reducing Agent: Sodium Ascorbate (100 mM, Freshly Prepared).

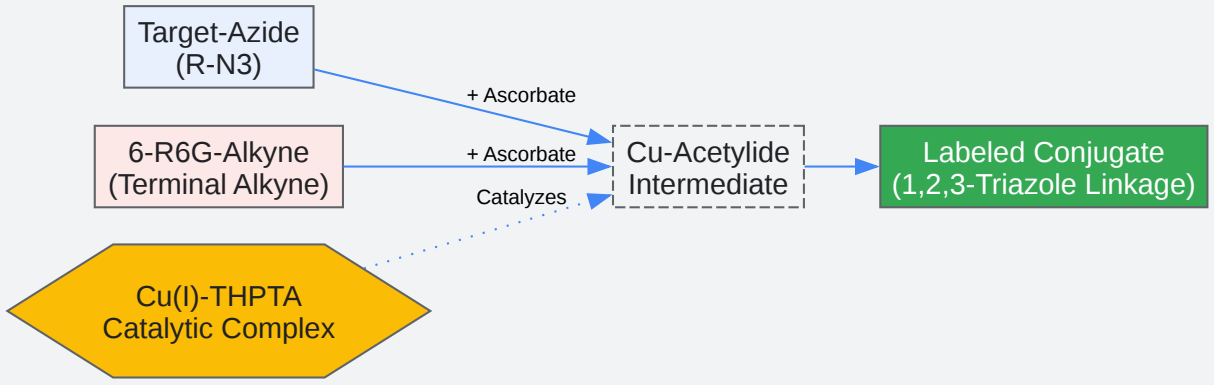
Step-by-Step Workflow

- Preparation: Calculate the required volumes. You need a final concentration of:
  - Dye: 1.5x – 2x molar excess over Target.
  - $CuSO_4$: 100–500 µM.
  - THPTA: 5x molar excess relative to $CuSO_4$ (e.g., 500 µM – 2.5 mM).
  - Ascorbate: 10x molar excess relative to $CuSO_4$ (e.g., 1–5 mM).
- Pre-Complexation (Critical Step):
  - Mix the $CuSO_4$ and THPTA ligand in a separate tube before adding to the reaction.
  - Why? This ensures all Copper is chelated, preventing precipitation and protein degradation.
- Reaction Assembly:
  - Add Target (Azide) to reaction buffer (PBS, pH 7.4).
  - Add DMSO/Dye stock (Keep DMSO < 20% final volume).
  - Add Cu-THPTA complex.
  - Add Sodium Ascorbate (Start reaction).

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- Incubation:
  - Incubate for 30–60 minutes at Room Temperature (RT) in the dark.
  - QC Check: The solution should remain clear. Turbidity indicates copper precipitation or protein aggregation.
- Purification:
  - Proteins: Spin column (PD-10) or Dialysis.
  - DNA: Ethanol precipitation or Oligo Clean & Concentrator kit.

Reaction Pathway Diagram



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Figure 2: The CuAAC mechanism. The Cu(I)-THPTA complex catalyzes the cycloaddition between the 6-R6G Alkyne and the Target Azide.[1]

Part 4: Quality Control & Troubleshooting

Validating the Conjugate

After purification, run the sample on HPLC or PAGE.

- Success: A single fluorescent band/peak shifted to a higher molecular weight than the free dye.

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- Failure (Free Dye): A low MW peak matching the R6G control.
- Failure (Aggregation): Smearing or particulates (often due to lack of THPTA or old Ascorbate).

Troubleshooting Table

Issue	Possible Cause	Solution
Low Labeling Efficiency	Oxidized Ascorbate	Use fresh Ascorbate (solution turns yellow when oxidized).
Protein Precipitation	Free Copper ions	Increase THPTA:Cu ratio to 5:1.
Double Peaks (HPLC)	Isomer Impurity	Check dye source; confirm "6-isomer" on CoA.
Dye Precipitation	Low Solubility	Pre-dissolve R6G in dry DMSO; ensure final organic solvent % is sufficient (5-10%). [1]

References

- Prescher, J. A., & Bertozzi, C. R. (2005). Chemistry in living systems.[3][5] Nature Chemical Biology. (Foundational reference for Bioorthogonal Chemistry). Retrieved from [Link]
- Hong, V., Presolski, S. I., Ma, C., & Finn, M. G. (2009). Analysis and Optimization of Copper-Catalyzed Azide-Alkyne Cycloaddition for Bioconjugation. Angewandte Chemie International Edition. (Source for THPTA/Cu ratios). Retrieved from [Link]

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Sources

- 1. Alkyne | BroadPharm [broadpharm.com]
- 2. Rhodamine 6G - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. lumiprobe.com [lumiprobe.com]
- 4. Lumiprobe – Ala Biolab [alabiolab.ro]
- 5. Click Chemistry—Section 3.1 | Thermo Fisher Scientific - JP [thermofisher.com]

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